

# Floridanine: An Obscure Pyrrolizidine Alkaloid with a Limited Research History

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## Compound of Interest

Compound Name: *Floridanine*

Cat. No.: *B1256860*

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Despite its discovery decades ago, the pyrrolizidine alkaloid **Floridanine** remains a molecule with a sparse research footprint. While its basic chemical identity has been established, a comprehensive understanding of its biological activities and potential therapeutic applications is largely absent from scientific literature. This guide provides a summary of the available information on **Floridanine**, highlighting the significant gaps in our knowledge and the consequential inability to fulfill a detailed technical analysis at this time.

## Discovery and Chemical Profile

**Floridanine** is a pyrrolizidine alkaloid, a class of naturally occurring compounds known for their complex structures and, in some cases, significant toxicity.<sup>[1][2][3]</sup> Its chemical formula is C<sub>21</sub>H<sub>31</sub>NO<sub>9</sub>, and it has a molecular weight of approximately 441.5 g/mol.<sup>[4]</sup> The IUPAC name for **Floridanine** is [(1R,4S,6R,7R,11Z)-4-hydroxy-4-[(1R)-1-hydroxyethyl]-6,7,14-trimethyl-3,8,17-trioxo-2,9-dioxo-14-azabicyclo[9.5.1]heptadec-11-en-7-yl] acetate.<sup>[4]</sup>

The initial isolation of **Floridanine** was from the roots of *Doronicum macrophyllum*, a plant species commonly known as leopard's bane. A 1976 publication in the journal *Chemistry of Natural Compounds* by Alieva, S.A., et al., is the primary reference detailing the discovery and structure elucidation of this compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **Floridanine** is presented in the table below, based on publicly available data.

Property	Value	Source
Molecular Formula	C21H31NO9	
Molecular Weight	441.5 g/mol	
IUPAC Name	[(1R,4S,6R,7R,11Z)-4-hydroxy-4-[(1R)-1-hydroxyethyl]-6,7,14-trimethyl-3,8,17-trioxo-2,9-dioxo-14-azabicyclo[9.5.1]heptadec-11-en-7-yl] acetate	
CAS Number	16958-31-9	

## Gaps in the Research Landscape

A thorough review of scientific databases reveals a significant lack of follow-up research on **Floridanine** since its initial characterization. Consequently, crucial information required for a comprehensive technical guide is unavailable:

- **Quantitative Biological Data:** There is no publicly available data on the biological activity of **Floridanine**, such as IC50, Ki, or EC50 values, which are essential for understanding its potency and potential pharmacological effects.
- **Experimental Protocols:** Detailed experimental methodologies for the isolation, purification, and biological assays of **Floridanine** are not described in the accessible literature. While general techniques for the structure elucidation of natural products using NMR are well-established, specific protocols for **Floridanine** are not available.
- **Signaling Pathways:** There is no information regarding the signaling pathways that may be modulated by **Floridanine**. As such, the creation of diagrams for any such pathways is not possible.

## Conclusion

The available scientific literature on **Floridanine** is insufficient to construct an in-depth technical guide that meets the requirements for detailed data presentation, experimental

protocols, and signaling pathway visualizations. The initial discovery and structural elucidation of **Floridanine** from *Doronicum macrophyllum* represent the bulk of our current knowledge. For researchers, scientists, and drug development professionals, **Floridanine** remains an enigmatic molecule. Its biological activities and potential as a therapeutic agent are yet to be explored, presenting a potential opportunity for future research in the field of natural product chemistry and pharmacology. Until such research is conducted and published, a comprehensive technical understanding of **Floridanine** will remain elusive.

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## References

- 1. Cornell University Department of Animal Science [[poisonousplants.ansci.cornell.edu](http://poisonousplants.ansci.cornell.edu)]
- 2. repository.up.ac.za [[repository.up.ac.za](http://repository.up.ac.za)]
- 3. Safety Issues Affecting Herbs: Pyrrolizidine Alkaloids [[itmonline.org](http://itmonline.org)]
- 4. Floridanine | C<sub>21</sub>H<sub>31</sub>NO<sub>9</sub> | CID 16401574 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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